

Physical properties like melting and boiling point of 2-Iodobenzyl bromide.

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Compound of Interest

Compound Name: 2-Iodobenzyl bromide

Cat. No.: B1589116

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A Technical Guide to the Physical Properties of 2-Iodobenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the key physical properties of **2-Iodobenzyl bromide** (α -Bromo-2-iodotoluene), a crucial reagent in organic synthesis and drug discovery. A thorough understanding of its physical characteristics is essential for its proper handling, storage, and application in experimental settings.

Core Physical Properties

2-Iodobenzyl bromide is a solid at room temperature, appearing as a white to yellow or orange powder or crystal. Its key physical properties are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	54-60 °C	(lit.) [1]
52.0 to 58.0 °C		
55 °C	(reference)	
42-49 °C	(after crystallization)	
Boiling Point	125 °C	at 4 mmHg [2]
85-92 °C	at 0.5 mmHg	
Flash Point	>110 °C	closed cup
Molecular Weight	296.93 g/mol	[3]
Molecular Formula	C ₇ H ₆ BrI	[3]

Experimental Protocols

While specific experimental determinations for the physical properties of **2-Iodobenzyl bromide** are not extensively detailed in the literature, standard laboratory procedures are employed.

Melting Point Determination:

The melting point of a crystalline solid such as **2-Iodobenzyl bromide** is typically determined using a capillary melting point apparatus. A small, powdered sample of the compound is packed into a thin-walled capillary tube, which is then placed in the heating block of the apparatus. The temperature is gradually increased, and the range from which the substance first begins to melt until it becomes completely liquid is recorded as the melting point range. The varied reported melting points for **2-Iodobenzyl bromide** may be attributed to differences in sample purity.

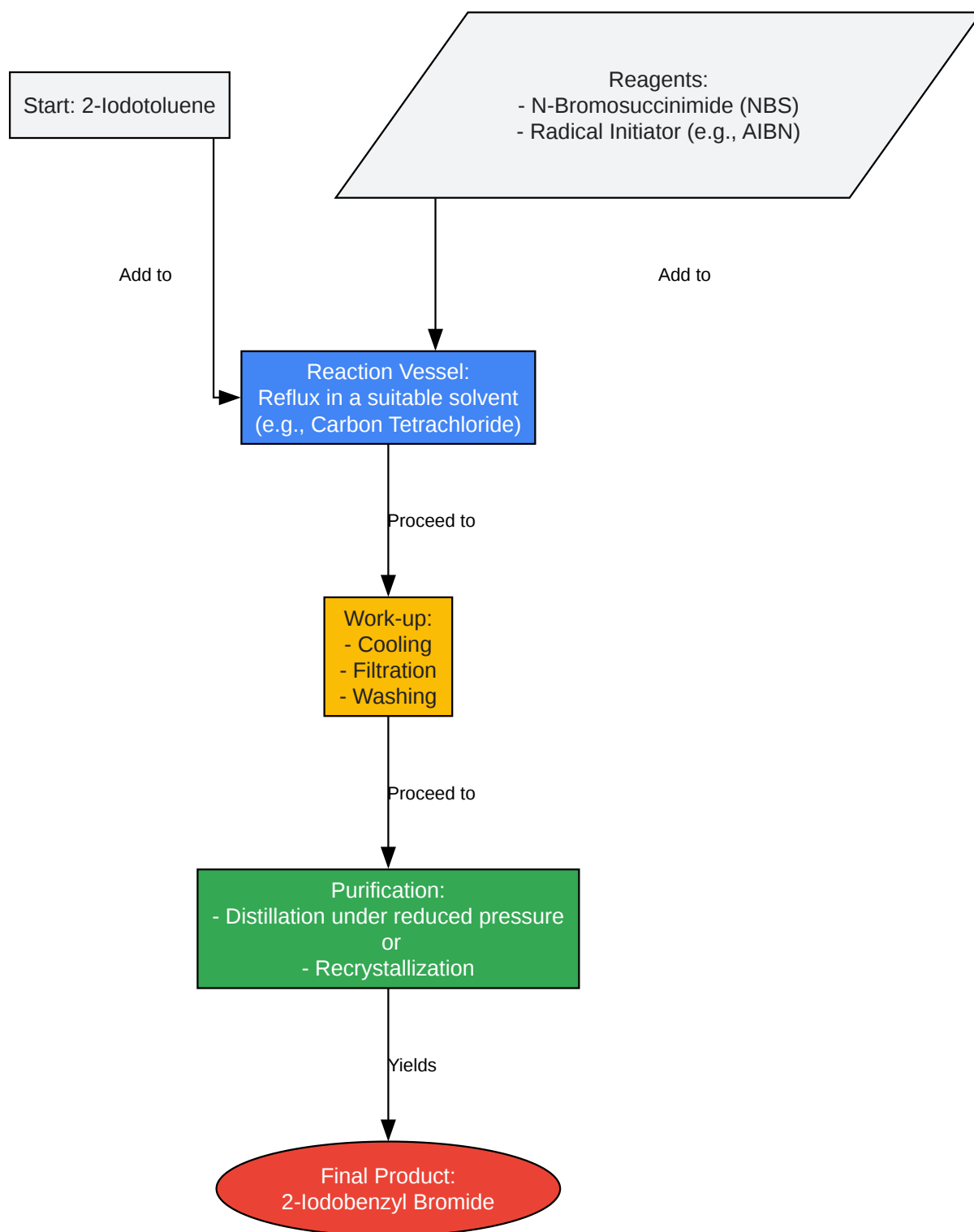
Boiling Point Determination under Reduced Pressure:

Given that **2-Iodobenzyl bromide** has a relatively high boiling point at atmospheric pressure, which can lead to decomposition, its boiling point is typically determined under reduced

pressure (vacuum distillation). The compound is heated in a distillation apparatus connected to a vacuum pump. A manometer is used to measure the pressure within the system. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid at a given reduced pressure is recorded as the boiling point.

Synthesis Workflow

The synthesis of **2-Iodobenzyl bromide** can be achieved through various routes. One common method involves the bromination of 2-iodotoluene. The following diagram illustrates a generalized workflow for such a synthesis.



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Caption: A generalized workflow for the synthesis of **2-Iodobenzyl bromide** from 2-iodotoluene.

This technical guide provides essential information on the physical properties and a representative synthesis workflow for **2-Iodobenzyl bromide**, which should prove valuable for researchers and professionals in the fields of chemistry and drug development.

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References

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- To cite this document: BenchChem. [Physical properties like melting and boiling point of 2-Iodobenzyl bromide.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589116#physical-properties-like-melting-and-boiling-point-of-2-iodobenzyl-bromide]

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